

Preventing spontaneous polymerization of Divinylacetylene in storage

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Compound of Interest

Compound Name: Divinylacetylene

Cat. No.: B1617328

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Technical Support Center: Divinylacetylene (DVA) Storage and Safety

Welcome to the Technical Support Center for **Divinylacetylene** (DVA). This resource is intended for researchers, scientists, and drug development professionals to ensure the safe handling and storage of DVA, a highly reactive compound prone to spontaneous polymerization and peroxide formation.

Frequently Asked Questions (FAQs)

Q1: What is **Divinylacetylene** (DVA) and why does it require special storage conditions?

Divinylacetylene (DVA) is a highly unsaturated hydrocarbon that is extremely reactive. Its structure, containing two vinyl groups and a carbon-carbon triple bond, makes it susceptible to rapid, spontaneous polymerization. This polymerization can be violent and explosive, especially if initiated by peroxides, heat, or light. DVA is also classified as a severe peroxide former, meaning it can form explosive peroxide crystals, even without concentration.^{[1][2][3][4][5]}

Q2: What are the primary hazards associated with storing DVA?

The main hazards are:

- **Spontaneous Polymerization:** DVA can polymerize unexpectedly and uncontrollably, leading to a rapid increase in temperature and pressure inside the storage container, which can

result in an explosion.[2]

- Peroxide Formation: DVA reacts with oxygen to form shock-sensitive and explosive peroxide crystals.[2][3][4][5][6] The presence of these peroxides can also initiate violent polymerization.
- Explosion Risk: Due to the combined risk of peroxide formation and spontaneous polymerization, DVA poses a significant explosion hazard if not stored and handled correctly.

Q3: What are the recommended storage conditions for DVA?

To minimize the risks of polymerization and peroxide formation, DVA should be stored under the following conditions:

- Temperature: 2-8 °C.[7]
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with oxygen.
- Light: Keep in a dark place, as light can initiate polymerization.[2][6]
- Container: Use a tightly sealed, air-impermeable, light-resistant container.[7]
- Location: Store in a well-ventilated, designated area for flammable and reactive chemicals, away from heat and ignition sources.[7]

Q4: How often should I test DVA for peroxides?

Regular testing for peroxides is critical. For opened containers of DVA, it is recommended to test for peroxides every 3 months.[3][4] All test results, including the date of testing, should be clearly marked on the container.[5]

Q5: What are polymerization inhibitors and are they used with DVA?

Polymerization inhibitors are chemical compounds added to monomers to prevent their self-polymerization.[8] They work by scavenging free radicals, which are the initiators of the polymerization chain reaction. Common inhibitors for unsaturated monomers include phenolic compounds like 4-tert-butylcatechol (TBC) and hydroquinone (HQ). While specific data for DVA

is limited, these types of inhibitors are used for similar monomers like butadiene.[9] The effectiveness of many common inhibitors is dependent on the presence of a small amount of oxygen.[10][11]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Visual changes in DVA (e.g., cloudiness, discoloration, crystal formation, liquid stratification).	Peroxide formation or onset of polymerization.[2]	DO NOT MOVE OR OPEN THE CONTAINER. The material may be shock-sensitive. Immediately contact your institution's Environmental Health & Safety (EHS) department for emergency disposal. Cordon off the area and alert others.
The container cap is stuck or rusted.	Potential for friction to detonate shock-sensitive peroxides that may have formed on the threads.	DO NOT ATTEMPT TO FORCE THE CAP OPEN. Treat as a high-risk situation. Contact EHS for immediate assistance and disposal.
Peroxide test is positive (above 100 ppm).	Depletion of inhibitor or prolonged exposure to air.	Do not use the DVA. Contact EHS for guidance on safe disposal. Do not attempt to distill DVA with high peroxide levels as this will concentrate the peroxides to dangerous levels.
DVA is past its recommended shelf life (e.g., >3 months after opening).	Increased risk of peroxide formation and inhibitor depletion.	Test for peroxides. If the test is negative and the material appears clear, it may be used with caution, but it is best practice to dispose of it. If the test is positive, proceed with disposal through EHS.

Data Presentation

Due to the high reactivity and hazards of **Divinylacetylene**, publicly available quantitative data on its polymerization kinetics and the specific effectiveness of inhibitors is scarce. The following tables are illustrative and based on general principles of polymerization for similar highly unsaturated monomers. These are not experimental values for DVA and should be used for conceptual understanding only.

Table 1: Illustrative Temperature Effect on Polymerization Rate

Temperature (°C)	Relative Polymerization Rate (Hypothetical)	Remarks
4	Very Low	Recommended storage temperature to minimize polymerization.
25 (Room Temp)	Low to Moderate	Risk of polymerization increases significantly compared to refrigerated storage.
40	High	Significant risk of rapid, uncontrolled polymerization.
>60	Very High / Runaway	Extreme danger of thermal runaway and explosion.

Table 2: Illustrative Inhibitor Effectiveness

Inhibitor (Hypothetical)	Concentration (ppm)	Estimated Shelf Life at 4°C (Hypothetical)
4-tert-butylcatechol (TBC)	100	3-6 months
Hydroquinone (HQ)	200	3-6 months
Phenothiazine (PTZ)	50	6-12 months

Note: The effectiveness and required concentration of inhibitors can vary greatly depending on the specific monomer, storage conditions, and presence of contaminants.

Experimental Protocols

Protocol 1: Peroxide Testing using Commercial Test Strips

This is the recommended method for routine testing due to its simplicity and safety.

Materials:

- Commercial peroxide test strips (e.g., EMQuant® Peroxide Test Strips, 0-100 ppm range)
- Personal Protective Equipment (PPE): Safety glasses, lab coat, chemical-resistant gloves.

Procedure:

- Work in a well-ventilated fume hood.
- Carefully open the container of DVA.
- Dip the test strip into the DVA for the time specified by the manufacturer's instructions.
- Remove the strip and wait for the specified time for the color to develop.
- Compare the color of the strip to the color chart provided with the test strips to determine the peroxide concentration in parts per million (ppm).
- If the peroxide concentration is at or above the action limit set by your institution (typically 100 ppm), do not use the DVA and arrange for its disposal through EHS.
- Record the date and the test result on the container label.
- Securely close the DVA container.

Protocol 2: Potassium Iodide (KI) Test for Peroxides

This method provides a qualitative indication of the presence of peroxides.

Materials:

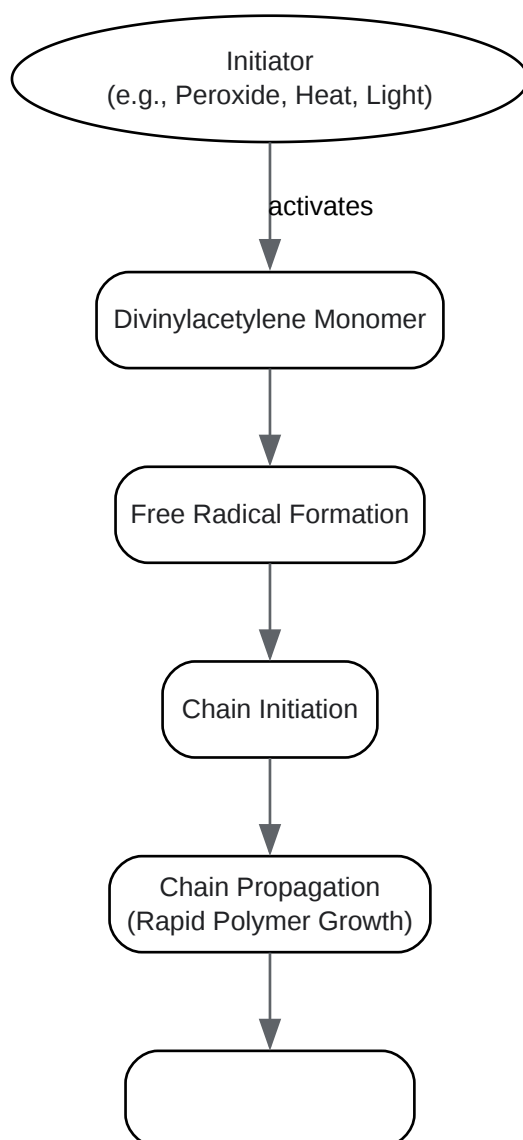
- Potassium iodide (KI)
- Glacial acetic acid
- Test tube or small vial
- PPE: Safety glasses, lab coat, chemical-resistant gloves.

Procedure:

- In a fume hood, add 1 mL of the DVA sample to a test tube.
- In a separate container, prepare a fresh solution by dissolving approximately 100 mg of potassium iodide in 1 mL of glacial acetic acid.
- Add the KI/acetic acid solution to the DVA sample.
- Gently swirl the mixture.
- A yellow to brown color indicates the presence of peroxides. A pale yellow color suggests a low concentration, while a dark brown color indicates a high and hazardous concentration.
- If any color change is observed, the DVA should be considered unsafe for use and distillation, and you should contact EHS for disposal.

Visualizations

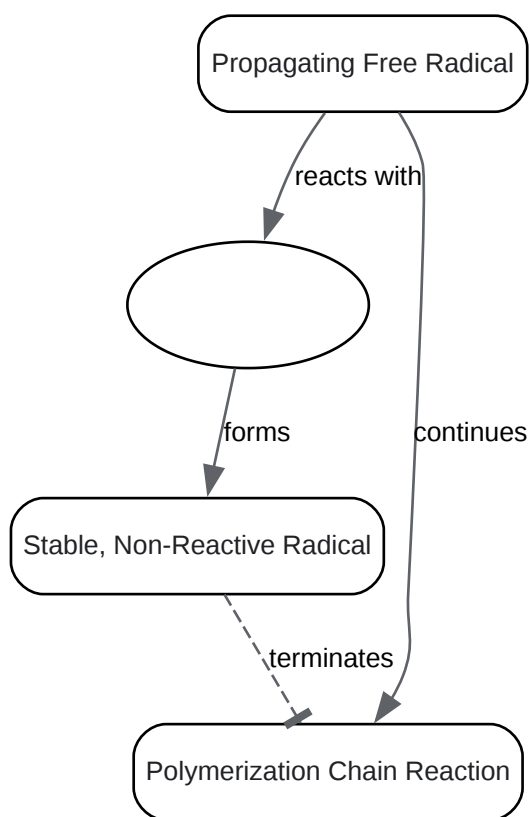
Diagram 1: Spontaneous Polymerization of **Divinylacetylene**



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Caption: The process of spontaneous polymerization of DVA.

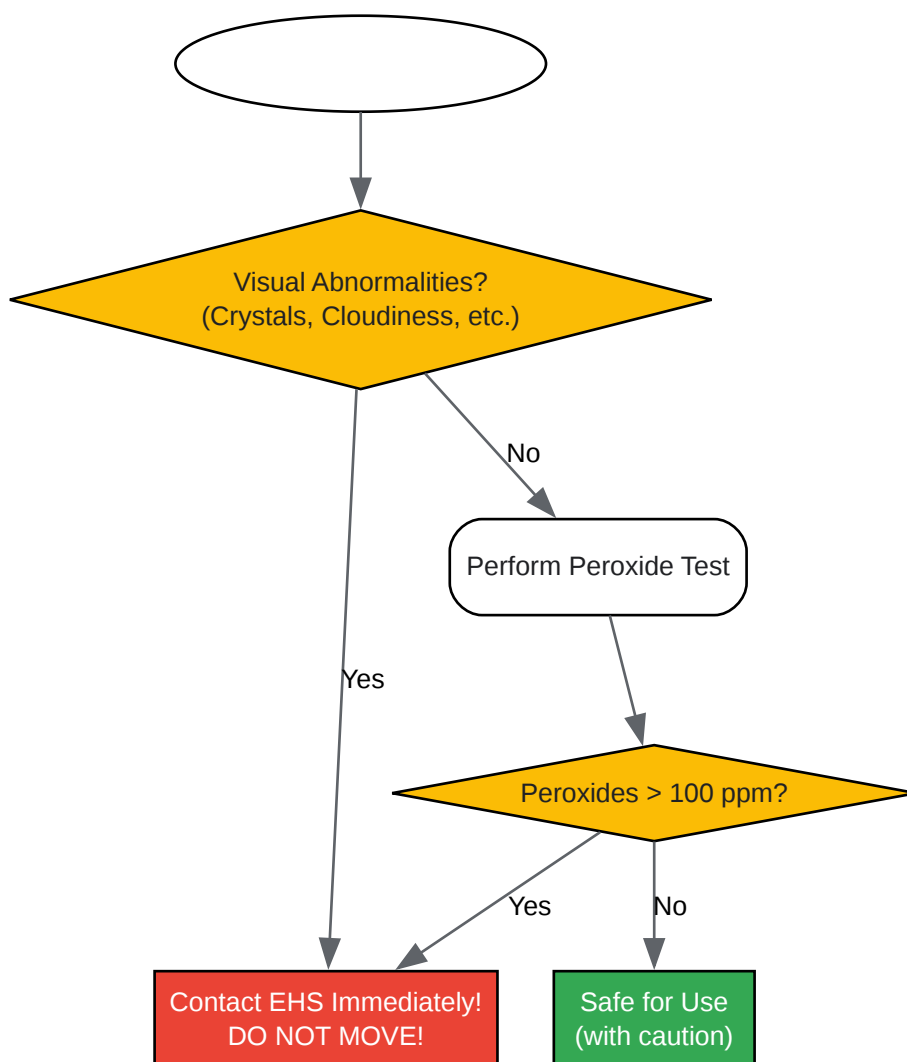
Diagram 2: Inhibition of Polymerization



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Caption: How inhibitors terminate the polymerization chain reaction.

Diagram 3: DVA Storage Troubleshooting Workflow



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